

# p-Coumaraldehyde chemical properties and structure

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## Compound of Interest

Compound Name: *p*-Coumaraldehyde

Cat. No.: B1217632

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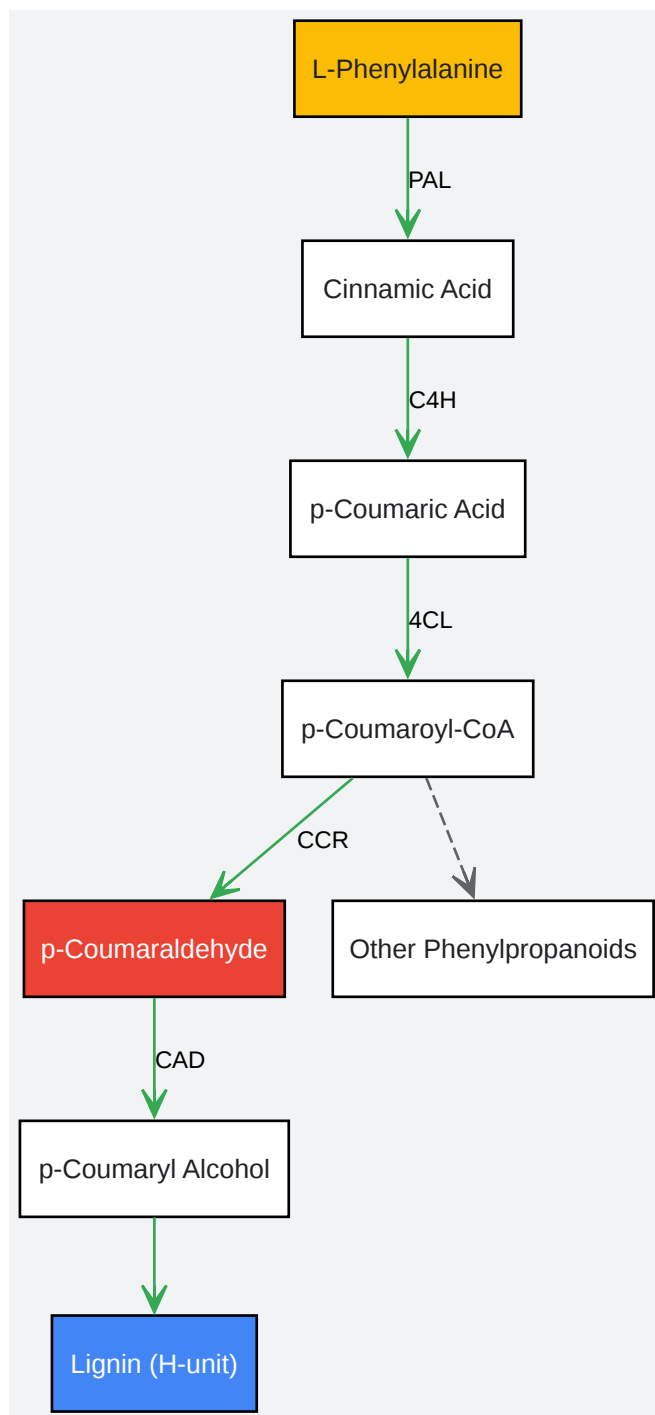
An In-depth Technical Guide to **p-Coumaraldehyde**: Chemical Properties and Structure

## Introduction

**p-Coumaraldehyde**, systematically named (E)-3-(4-hydroxyphenyl)prop-2-enal, is an organic compound belonging to the cinnamaldehyde family.[1] It is a key intermediate in the phenylpropanoid pathway in plants, a metabolic route responsible for the biosynthesis of a wide array of phenolic compounds, including lignin, flavonoids, and coumarins.[1] Structurally, it is characterized by a benzene ring substituted with a hydroxyl group at the para position and an acrylic aldehyde group.[1] This compound and its derivatives are of significant interest to researchers in medicinal chemistry, materials science, and plant biology due to their diverse biological activities, including antioxidant and anti-inflammatory properties.[1] This guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **p-Coumaraldehyde**.

## Chemical Structure

The structure of **p-Coumaraldehyde** features a conjugated system comprising a phenyl ring, a carbon-carbon double bond, and a carbonyl group, which is responsible for its chemical reactivity and spectroscopic properties.



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## References

- 1. Buy p-Coumaraldehyde | 20711-53-9 [smolecule.com]
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